

Propiophenone: A Comprehensive Safety and Toxicology Profile for Research and Development

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Compound of Interest

Compound Name: Propiophenone

Cat. No.: B1677668

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Propiophenone (CAS No. 93-55-0), also known as ethyl phenyl ketone or 1-phenyl-1-propanone, is a versatile aryl ketone utilized as an intermediate in the synthesis of various pharmaceuticals and fragrances.^{[1][2]} Its application in research and drug development necessitates a thorough understanding of its safety profile to ensure proper handling and mitigate potential risks. This technical guide provides a comprehensive overview of the safety data for **propiophenone**, including its physicochemical properties, toxicological profile, and recommended handling procedures, presented in a format tailored for the scientific community.

Physicochemical and Hazard Identification

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. **Propiophenone** is a colorless to pale yellow liquid with a characteristic sweet, flowery odor.^{[2][3][4]} It is a combustible liquid and is known to cause serious eye irritation.^{[1][4][5]}

Table 1: Physical and Chemical Properties of Propiophenone

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O	[3]
Molecular Weight	134.18 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[3][4]
Odor	Characteristic, sweet, flowery	[2][3][4]
Melting Point	17-19 °C (63-66 °F)	[5][6]
Boiling Point	218 °C (424 °F)	[3][5]
Flash Point	87-92 °C (188.6-198 °F)	[4][5]
Density	1.009 g/mL at 25 °C	[5][6]
Vapor Pressure	0.23 hPa at 25 °C	[5]
Vapor Density	4.63 (Air = 1)	[5]
Water Solubility	2 g/L (Insoluble to difficult to mix)	[3][5][6][7]
Partition Coefficient (log K _{ow})	2.19	[5]
Autoignition Temperature	No data available	[5]

Toxicological Profile

The toxicological data for **propiophenone** indicates that it may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause skin and respiratory tract irritation.[2][5] The primary acute health hazard identified is serious eye irritation.[1][5]

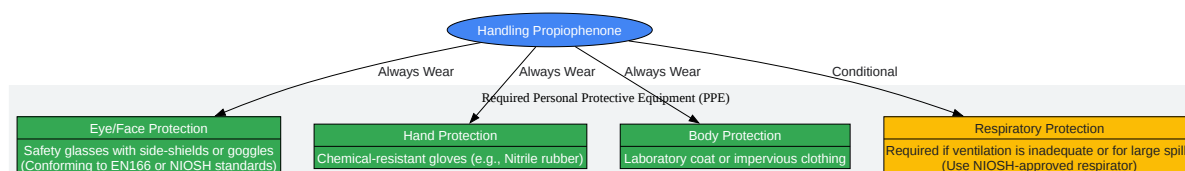
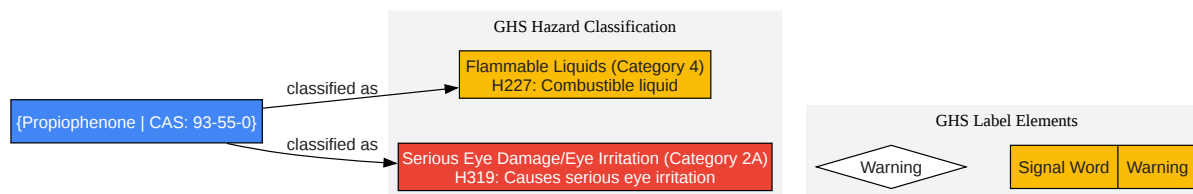
Table 2: Acute Toxicity Data for Propiophenone

Route of Exposure	Species	Test	Value	Reference(s)
Oral	Rat	LD50	4530 - 4534.9 mg/kg	[5] [8] [9]
Dermal	Rabbit	LD50	4530.4 mg/kg	[8] [9]
Intraperitoneal	Mouse	LD50	100 mg/kg	[8] [9]
Subcutaneous	Mouse	LD50	2250 mg/kg	[8] [9]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is currently no data available to suggest that **propiophenone** has mutagenic or reproductive effects.[\[5\]](#)[\[8\]](#) Furthermore, it is not classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the Occupational Safety and Health Administration (OSHA).[\[9\]](#)

Hazard Classification and Labeling

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. **Propiophenone** is classified as a combustible liquid and a substance that causes serious eye irritation.[\[1\]](#)[\[5\]](#)



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